

Physicochemical Properties of 2-Dibenzothiophenebutanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Dibenzothiophenebutanoic acid

Cat. No.: B11950334

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This document provides the fundamental molecular characteristics of **2-Dibenzothiophenebutanoic acid**, a compound of interest in chemical and pharmaceutical research. The following data summarizes its molecular formula and weight.

Core Molecular Data

For researchers and professionals in drug development, precise molecular information is critical. The table below outlines the key identifiers for **2-Dibenzothiophenebutanoic acid**.

Property	Value
Molecular Formula	C ₁₆ H ₁₄ O ₂ S[1][2]
Molecular Weight	270.3 g/mol [1]
Monoisotopic Mass	270.07144 Da[2]

The chemical structure of **2-Dibenzothiophenebutanoic acid** consists of a dibenzothiophene core to which a butanoic acid side chain is attached. This structure gives rise to its specific molecular weight and formula. The IUPAC name for this compound is 4-(dibenzothiophen-2-yl)butanoic acid[1][2].

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References

- 1. 2-Dibenzothiophenebutanoic acid (91034-92-3) for sale [vulcanchem.com]
- 2. PubChemLite - 2-dibenzothiophenebutanoic acid (C16H14O2S) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Dibenzothiophenebutanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11950334#2-dibenzothiophenebutanoic-acid-molecular-weight-and-formula]

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